

4-Acetoxy Alprazolam as a research chemical for laboratory use

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Compound of Interest

Compound Name: 4-Acetoxy Alprazolam

Cat. No.: B1610402

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4-Acetoxy Alprazolam: A Technical Guide for Laboratory Use

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Introduction

4-Acetoxy Alprazolam is a research chemical and a derivative of Alprazolam, a well-known triazolobenzodiazepine.[1] As an acetylated analog of 4-hydroxyalprazolam, a primary metabolite of alprazolam, this compound is of interest to researchers in the fields of pharmacology, neurochemistry, and drug metabolism.[1] Its structural similarity to alprazolam suggests that it may exhibit comparable pharmacological activity, primarily through modulation of the γ -aminobutyric acid type A (GABAA) receptor.[1][2] This technical guide provides an in-depth overview of **4-Acetoxy Alprazolam** for laboratory use, including its chemical properties, synthesis, pharmacology, analytical methods, and safety considerations.

Chemical and Physical Properties

| Property | Value | Source |
|---------------------------|---|--------|
| CAS Number | 30896-67-4 | [3] |
| Molecular Formula | C ₁₉ H ₁₅ ClN ₄ O ₂ | [3] |
| Molecular Weight | 366.8 g/mol | [3] |
| Appearance | White to Off-White Solid | [3] |
| Melting Point | 213-214°C | [3] |
| Boiling Point (Predicted) | 550.0 ± 60.0 °C | [3] |
| Density (Predicted) | 1.40 ± 0.1 g/cm ³ | [3] |
| Solubility | Soluble in Chloroform, Methanol | [3] |
| pKa (Predicted) | 1.42 ± 0.60 | [3] |

Synthesis

The synthesis of **4-Acetoxy Alprazolam** typically involves the acetylation of its precursor, 4-hydroxyalprazolam. While specific, detailed protocols for this exact conversion are not readily available in peer-reviewed literature, a general experimental procedure can be proposed based on standard organic chemistry principles.

Proposed Experimental Protocol: Acetylation of 4-Hydroxyalprazolam

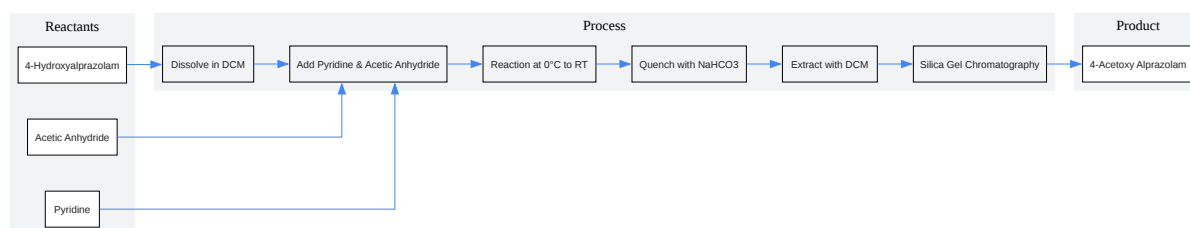
Materials:

- 4-Hydroxyalprazolam
- Acetic anhydride
- Pyridine (or another suitable base)
- Dichloromethane (or another suitable aprotic solvent)

- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Procedure:

- Dissolve 4-hydroxyalprazolam in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add an excess of pyridine to the solution.
- Cool the reaction mixture in an ice bath (0°C).
- Slowly add acetic anhydride dropwise to the cooled solution with constant stirring.
- Allow the reaction to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Quench the reaction by slowly adding saturated sodium bicarbonate solution.
- Separate the organic layer and wash it successively with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude **4-Acetoxy Alprazolam** by silica gel column chromatography using a hexane/ethyl acetate gradient.
- Collect the fractions containing the desired product and concentrate under reduced pressure to yield pure **4-Acetoxy Alprazolam**.
- Characterize the final product using appropriate analytical techniques (e.g., ^1H NMR, ^{13}C NMR, Mass Spectrometry).



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Caption: Proposed synthesis workflow for **4-Acetoxy Alprazolam**.

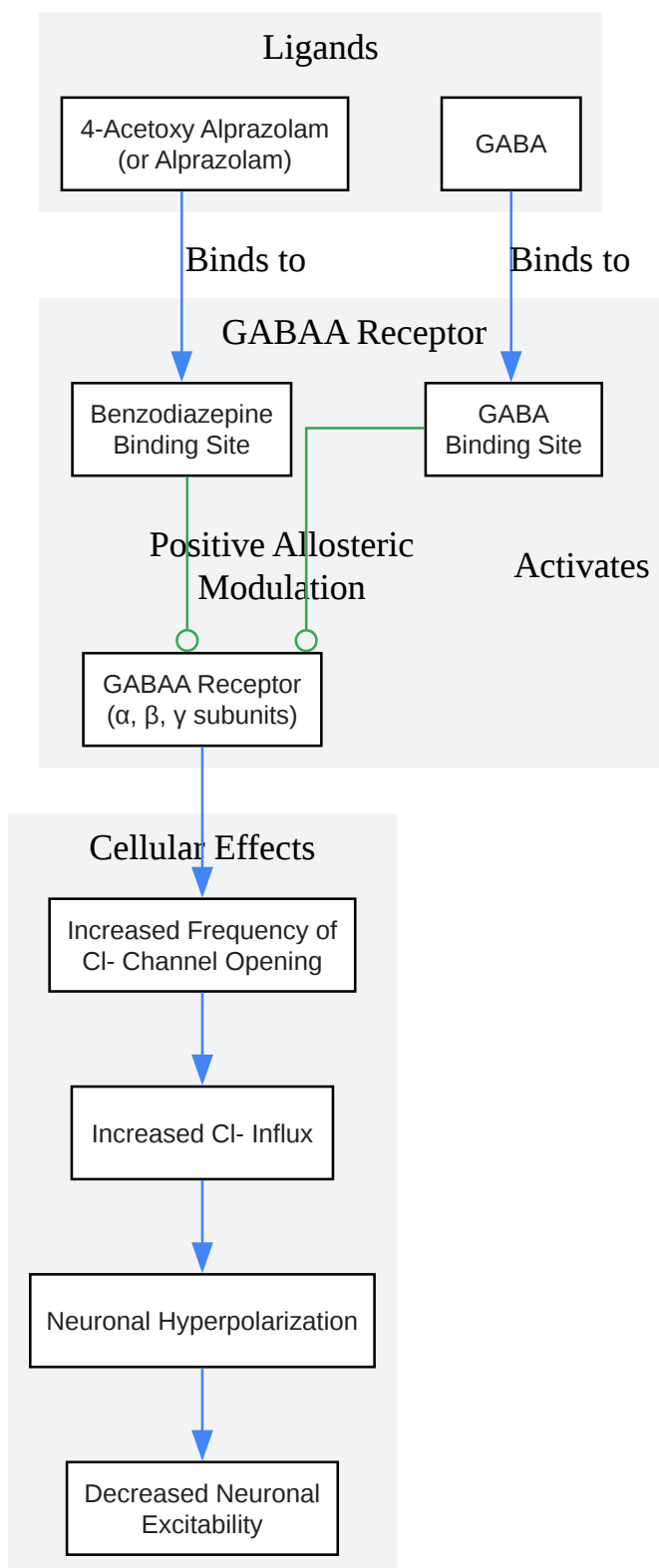
Pharmacology and Mechanism of Action

Direct pharmacological data for **4-Acetoxy Alprazolam** is not extensively available in the published literature.^[1] However, its pharmacological profile is expected to be closely related to that of its parent compound, alprazolam, and its primary metabolite, 4-hydroxyalprazolam.

Mechanism of Action: GABAA Receptor Modulation

Alprazolam and other benzodiazepines exert their effects by acting as positive allosteric modulators of the GABAA receptor, a ligand-gated chloride ion channel in the central nervous system.^{[2][4]} The binding of benzodiazepines to a specific site on the GABAA receptor (the benzodiazepine binding site) enhances the effect of the inhibitory neurotransmitter GABA, leading to an increased influx of chloride ions and hyperpolarization of the neuron.^{[2][4][5]} This results in a decrease in neuronal excitability, producing anxiolytic, sedative, hypnotic, and anticonvulsant effects.^[2]

The GABAA receptor is a pentameric protein complex typically composed of α , β , and γ subunits.^[5] The benzodiazepine binding site is located at the interface of the α and γ subunits.^[5]



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Caption: GABAA receptor signaling pathway modulated by benzodiazepines.

Pharmacokinetics

Specific pharmacokinetic data for **4-Acetoxy Alprazolam** is not available. The pharmacokinetic properties of alprazolam are well-documented and can serve as a reference. Alprazolam is rapidly absorbed after oral administration, with peak plasma concentrations reached within 1 to 2 hours.^[6] It is approximately 80% bound to serum proteins, primarily albumin.^[6] Alprazolam is metabolized in the liver by cytochrome P450 3A4 (CYP3A4) to its primary active metabolites, 4-hydroxyalprazolam and α -hydroxyalprazolam.^{[6][7]} These metabolites are then excreted in the urine.^[6] The mean plasma half-life of alprazolam is about 11.2 hours in healthy adults.^[6]

Analytical Methods

The analysis of **4-Acetoxy Alprazolam** can be performed using various chromatographic techniques, with High-Performance Liquid Chromatography (HPLC) being the most common. The following is a proposed HPLC method that can be adapted and validated for the quantification of **4-Acetoxy Alprazolam**.

Proposed HPLC Method

This method is based on established protocols for the analysis of alprazolam and its metabolites.^{[8][9]}

| Parameter | Condition |
|--------------------|--|
| Column | C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m) |
| Mobile Phase | Acetonitrile and a phosphate buffer (e.g., 20 mM KH ₂ PO ₄ , pH adjusted to 3.0 with phosphoric acid) in a gradient or isocratic elution. A typical starting ratio could be 60:40 (Buffer:Acetonitrile). |
| Flow Rate | 1.0 mL/min |
| Detection | UV at 254 nm |
| Injection Volume | 20 μ L |
| Column Temperature | 30°C |

Sample Preparation:

- Prepare a stock solution of **4-Acetoxy Alprazolam** in a suitable solvent (e.g., methanol or acetonitrile).
- Prepare working standards by diluting the stock solution with the mobile phase.
- For analysis in a biological matrix (e.g., plasma), a solid-phase extraction (SPE) or liquid-liquid extraction (LLE) protocol will be necessary to remove interfering substances.



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Caption: General workflow for the HPLC analysis of **4-Acetoxy Alprazolam**.

Safety and Handling

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As with any research chemical, **4-Acetoxy Alprazolam** should be handled with appropriate safety precautions in a laboratory setting. While a specific Safety Data Sheet (SDS) for **4-Acetoxy Alprazolam** is not readily available, the safety information for alprazolam and 4-hydroxyalprazolam can be used as a guide.

Potential Hazards:

- Harmful if swallowed.[10]
- May cause drowsiness, dizziness, and impaired coordination.[7]
- May be harmful to the unborn child.[10]
- May cause harm to breast-fed children.[10]

Recommended Precautions:

- Work in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Avoid inhalation of dust or fumes.
- Avoid contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with soap and water.
- Store in a cool, dry, and secure location.

First Aid Measures:

- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.
- If on skin: Wash with plenty of soap and water.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.

Disclaimer

This document is intended for informational purposes only and is designed for use by qualified researchers. The information provided is based on available scientific literature and is not exhaustive. All laboratory work should be conducted by trained professionals in accordance with established safety protocols and regulations. The pharmacological and toxicological properties of this compound have not been fully investigated and it should be handled with care.

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